

In-Depth Technical Guide: Hazards Associated with 2-Methoxybenzoyl Chloride Exposure

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Compound of Interest

Compound Name: 2-Methoxybenzoyl chloride

Cat. No.: B140881

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and potential hazards associated with exposure to **2-Methoxybenzoyl chloride**. Due to the limited availability of specific toxicological studies on **2-Methoxybenzoyl chloride**, this guide incorporates data from structurally similar compounds, namely benzoyl chloride, 4-methoxybenzoyl chloride, and 2-chlorobenzoyl chloride, to provide a more complete hazard assessment. All data derived from such analogs are clearly indicated.

Chemical and Physical Properties

2-Methoxybenzoyl chloride is a colorless to light yellow liquid.^[1] It is an organochlorine compound that is reactive and requires careful handling.^{[2][3]}

Property	Value	Source
Chemical Formula	C ₈ H ₇ ClO ₂	[1]
Molecular Weight	170.59 g/mol	[4]
CAS Number	21615-34-9	[4]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	128-129 °C at 8 mmHg	[5]
Density	1.146 g/mL at 25 °C	[5]
Flash Point	84 °C (183.2 °F) - closed cup	[5]
Solubility	Insoluble in water; reacts with water. Soluble in ether and acetone.	[6][7]

Hazard Identification and Classification

2-Methoxybenzoyl chloride is classified as a hazardous chemical. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

(Data derived from GHS classifications for **2-Methoxybenzoyl chloride**)

Toxicological Data

Direct toxicological data for **2-Methoxybenzoyl chloride** is limited. The information below includes data from structurally related compounds to provide an indication of potential toxicity.

Compound	Test	Species	Route	Value	Source
Benzoyl chloride	LD50	Rat	Oral	1900 mg/kg	[8]
Benzoyl chloride	LD50	Rabbit	Dermal	790 mg/kg	[8]
Benzoyl chloride	LC50	Rat	Inhalation	1870 mg/m ³ (2 h)	[8]
2-Chlorobenzoyl chloride	LD50	Rat	Oral	3250 mg/kg	

Skin Corrosion/Irritation: **2-Methoxybenzoyl chloride** is classified as causing severe skin burns.[9] Structurally related compounds like benzoyl chloride, 4-methoxybenzoyl chloride, and 2-chlorobenzoyl chloride are also known to be corrosive to the skin.[10][11][12]

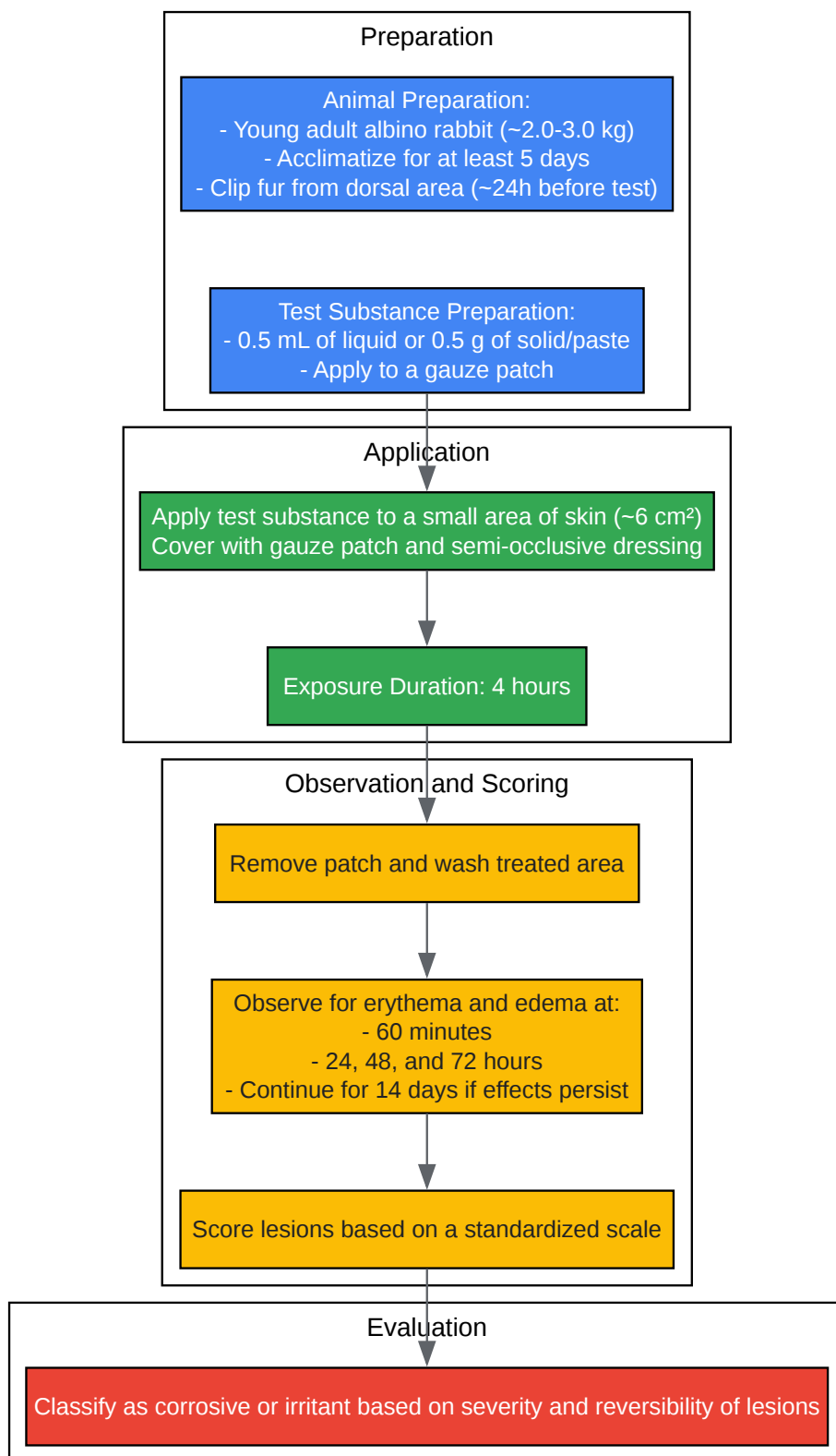
Serious Eye Damage/Irritation: This chemical is expected to cause serious eye damage.[9] Vapors and direct contact with related compounds are known to cause severe eye irritation and burns.[11][13]

Experimental Protocols

The following are detailed methodologies for key toxicological assessments based on OECD guidelines. These represent the standard procedures that would be used to evaluate the hazards of **2-Methoxybenzoyl chloride**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

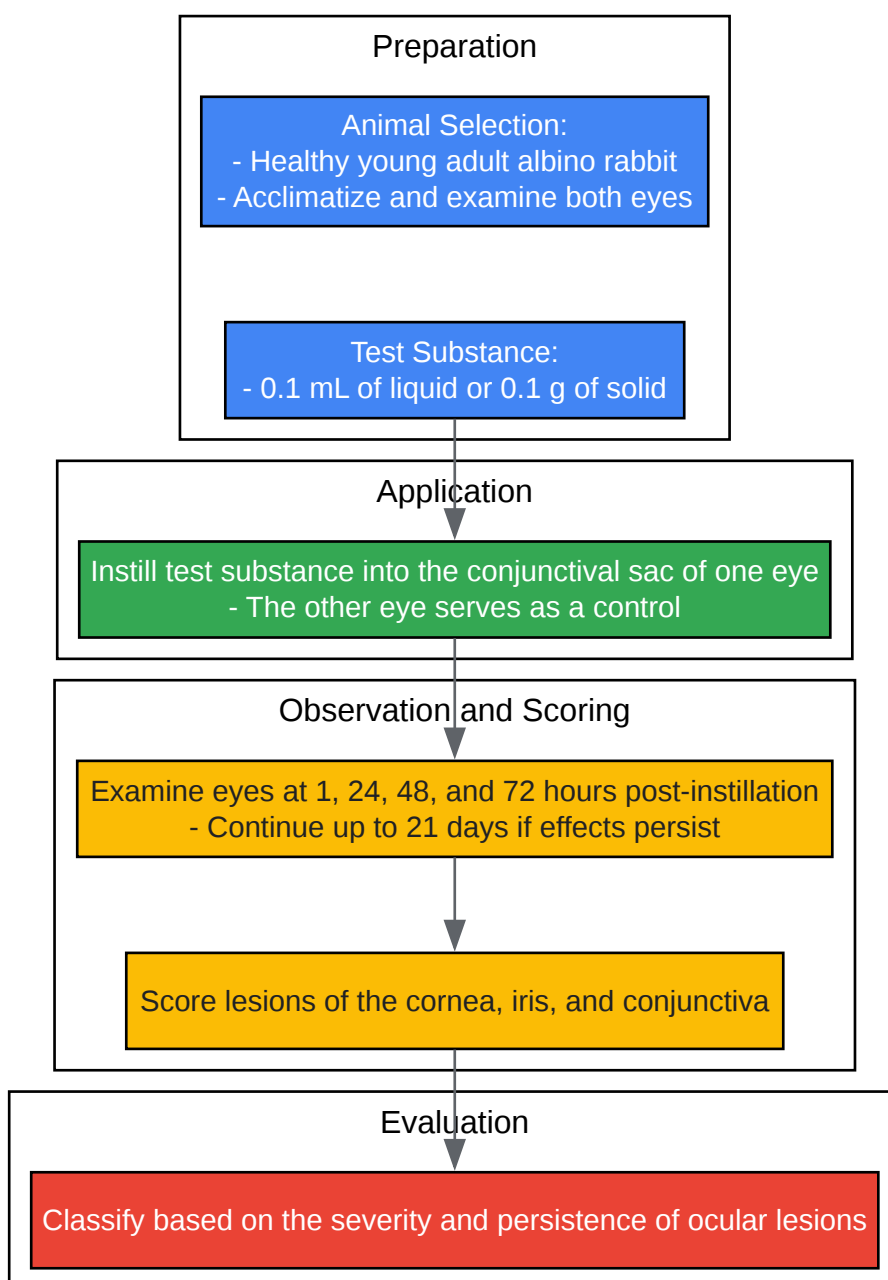


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Workflow for Acute Dermal Irritation/Corrosion Testing.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.

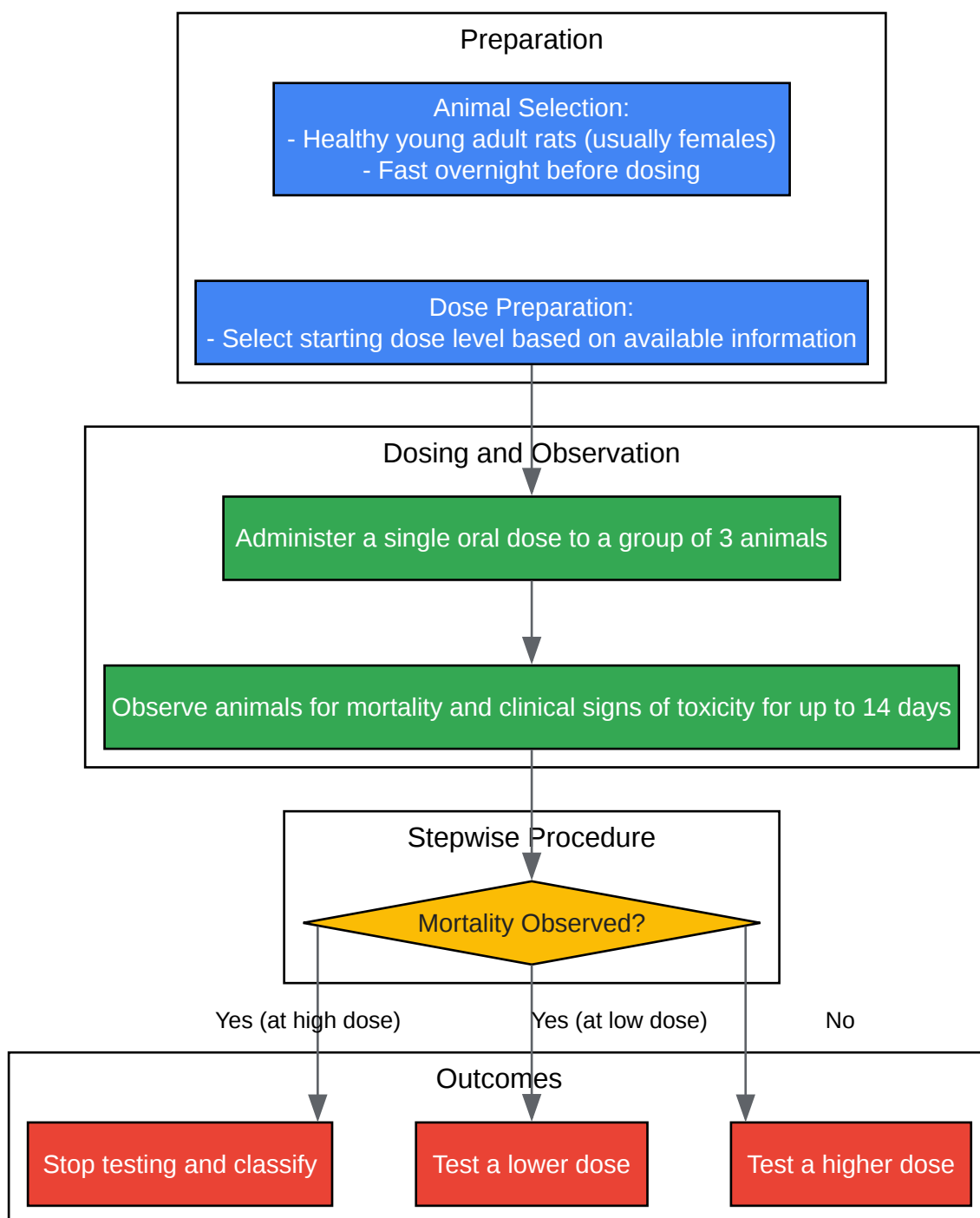


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Workflow for Acute Eye Irritation/Corrosion Testing.

Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

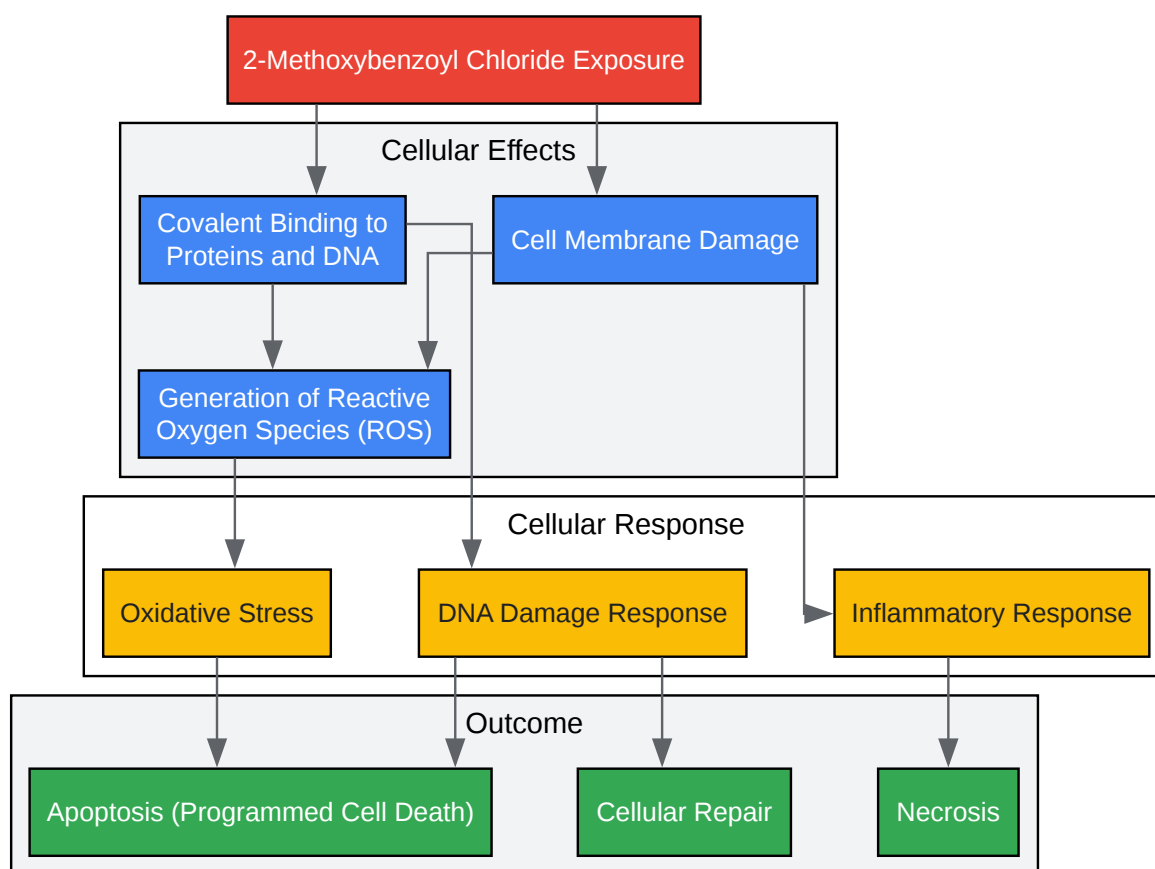


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Workflow for Acute Oral Toxicity Testing (Acute Toxic Class Method).

Potential Signaling Pathways in Toxicity

Specific signaling pathways affected by **2-Methoxybenzoyl chloride** have not been elucidated. However, as a reactive acyl chloride, it is likely to cause cellular damage through covalent modification of biomolecules, leading to oxidative stress and cell death. The following diagram illustrates a generalized pathway of cellular response to chemical-induced damage.



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Generalized Cellular Response to a Reactive Chemical.

Handling, Storage, and Emergency Procedures

Handling:

- Use in a well-ventilated area, preferably under a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as water, alcohols, and strong bases.
- Due to its reactivity with moisture, storage under an inert atmosphere (e.g., nitrogen) is recommended.

Emergency Procedures:

- Skin Contact: Immediately remove contaminated clothing and flush the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills: Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal. Ensure adequate ventilation and remove all sources of ignition.

Disposal Considerations

Dispose of **2-Methoxybenzoyl chloride** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or

waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for **2-Methoxybenzoyl chloride** before handling or use.

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